

An In-depth Technical Guide to 4-Bromo-2-(bromomethyl)-1-nitrobenzene

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Compound of Interest

Compound Name: 4-Bromo-2-(bromomethyl)-1-nitrobenzene

Cat. No.: B3036539

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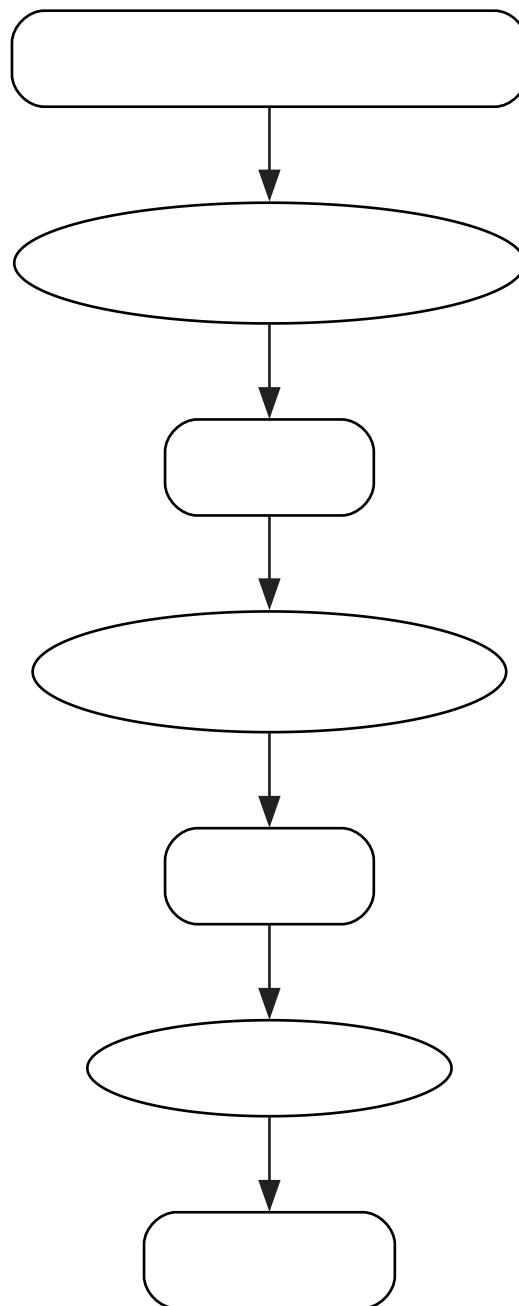
Introduction

4-Bromo-2-(bromomethyl)-1-nitrobenzene is a versatile bifunctional organic compound of significant interest in synthetic organic chemistry. Its structure, featuring a nitro group, a bromine atom on the aromatic ring, and a bromomethyl substituent, provides multiple reactive sites. This allows for a wide range of chemical transformations, making it a valuable building block for the synthesis of more complex molecules. This guide provides a comprehensive overview of its properties, synthesis, reactivity, and applications, with a particular focus on its role in drug discovery and development.

Chemical Identity and Properties

The Chemical Abstracts Service (CAS) has assigned two primary CAS numbers to this compound: 35287-42-4 and 82420-34-6.^{[1][2][3][4][5]} These numbers are used interchangeably in chemical databases and by suppliers.

Molecular Structure:

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References

- 1. 4-bromo-1-(bromomethyl)-2-nitrobenzene CAS 82420-34-6 Manufacturers, Suppliers, Factory - Home Sunshine Pharma [hsppharma.com]
- 2. 4-bromo-2-(bromomethyl)-1-nitrobenzene | 35287-42-4 [chemicalbook.com]
- 3. 4-Bromo-1-(bromomethyl)-2-nitrobenzene | 82420-34-6 [sigmaaldrich.com]
- 4. 4-Bromo-2-(bromomethyl)-1-nitrobenzene | C7H5Br2NO2 | CID 21780864 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 4-Bromo-2-nitrobenzyl bromide | C7H5Br2NO2 | CID 12761378 - PubChem [pubchem.ncbi.nlm.nih.gov]
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